

Application Note: Determination of PCB 190 using EPA Method 1668C

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Compound of Interest

Compound Name: 2,3,3',4,4',5,6-Heptachlorobiphenyl

CAS No.: 41411-64-7

Cat. No.: B1582232

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Executive Summary

PCB 190 is a heptachlorobiphenyl (Cl7) congener often found in technical mixtures (e.g., Aroclor 1260) and environmental samples.[1] While not one of the 12 "dioxin-like" PCBs (WHO-12), its determination is critical for mass balance studies, total PCB quantitation, and source apportionment.[1]

EPA Method 1668C is the "Gold Standard" for this analysis, utilizing High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS).[1] Unlike low-resolution methods (e.g., EPA 8082), Method 1668C provides the sensitivity (picogram/L levels) and selectivity required to resolve PCB 190 from interfering congeners like PCB 170 and PCB 198.
[1]

Methodological Principle

The determination relies on Isotope Dilution and Internal Standard Quantitation.[2]

- Separation: Capillary GC using an SPB-Octyl column (or equivalent) separates PCB congeners based on polarity and shape.[1]

- Detection: HRMS (Magnetic Sector) operating in Selected Ion Monitoring (SIM) mode at $\geq 10,000$ resolving power.[1]
- Quantitation: Since PCB 190 is not a "Toxic" or "LOC Window-Defining" congener, it is quantified using the Internal Standard Technique relative to the nearest eluting
 - labeled analog (typically
 - PCB 180 or
 - PCB 170 depending on specific elution).[1]

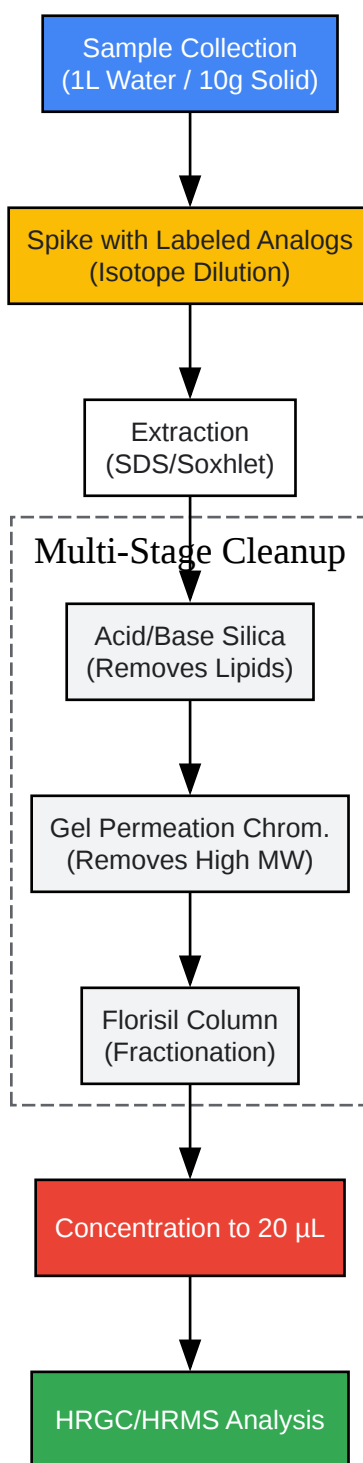
Experimental Protocol

3.1. Reagents and Standards

- Native Standard: PCB 190 (CAS: 41411-64-7), >98% purity.[1]
- Labeled Internal Standard:
 - PCB 180 (or
 - PCB 170).
- Cleanup Standard:
 - PCB 178 (spiked before cleanup to monitor losses).
- Injection Internal Standard:
 - PCB 194 (spiked before injection to calculate Recovery).

3.2. Sample Preparation Workflow

The following workflow ensures the removal of lipids and interfering matrices (sulfur, biological macromolecules) while preserving PCB 190.[1]



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Figure 1: Sample Preparation Workflow for PCB 190 Determination.[1]

3.3. Instrumental Parameters (HRGC/HRMS)

| Parameter | Setting | Rationale |
|---------------|---|---|
| GC Column | SPB-Octyl (30m x 0.25mm x 0.25µm) | Primary column for Method 1668C; resolves "Toxics" and most congeners.[1] |
| Injector Temp | 270°C | Ensures complete volatilization of Hepta-CBs.[1] |
| Carrier Gas | Helium @ 30-40 cm/sec | Constant flow mode for stable retention times.[1] |
| Temp Program | 75°C (2 min) → 150°C @ 15°C/min → 290°C @ 2.5°C/min | Slow ramp at high temp is critical to separate PCB 190 from PCB 170/198. |
| MS Mode | SIM (Selected Ion Monitoring) | Maximizes sensitivity by focusing on specific masses. [1] |
| Resolution | ≥ 10,000 (10% valley) | Eliminates interferences from PCDEs and matrix artifacts.[1] |

3.4. Mass Spectrometry Descriptors (Cl7 Homolog)

PCB 190 is a Heptachlorobiphenyl.[1] The instrument must monitor the following exact masses in the appropriate time window.

| Ion Type | m/z (Exact Mass) | Purpose |
|---------------|------------------|--|
| M+ (Native) | 393.8020 | Quantitation Ion (Primary) |
| M+2 (Native) | 395.7990 | Confirmation Ion (Secondary) |
| M+ (Labeled) | 405.8422 | Internal Standard Quantitation (-PCB 180) |
| M+2 (Labeled) | 407.8393 | Internal Standard Confirmation |
| Lock Mass | 404.9760 | PFK (Perfluorokerosene) drift correction |

Data Analysis & Quantitation

4.1. Identification Criteria

For a peak to be identified as PCB 190, it must meet all the following criteria:

- Retention Time (RT): Must be within -1 to +3 seconds of the RT of the authentic standard (or relative to the internal standard).
- Signal-to-Noise (S/N): ≥ 2.5 for both Quantitation and Confirmation ions.[\[1\]](#)
- Ion Abundance Ratio: The ratio of the integrated areas of the two exact m/z ions () must be within $\pm 15\%$ of the theoretical ratio.
 - Theoretical Ratio for Cl7 (Heptachlorobiphenyl): 1.04

4.2. Quantitation Calculation

Since PCB 190 is determined by the Internal Standard method (unlike the Isotope Dilution method used for Toxics), the concentration is calculated as:

[\[1\]](#)

Where:

- = Sum of areas of the primary and secondary m/z for PCB 190.
- = Sum of areas of the primary and secondary m/z for the Internal Standard (-PCB 180).
- = Concentration of the Internal Standard (ng/mL).
- = Relative Response Factor (determined during initial calibration).[1]

Quality Control (QC) Requirements

Every batch (max 20 samples) must include:

| QC Element | Acceptance Criteria (Method 1668C) | Corrective Action |
|------------------------------------|--|---|
| Method Blank | < Minimum Level (ML) or < 1/3 sample conc. | Re-extract batch if contamination is present.[1] |
| OPR (Ongoing Precision & Recovery) | Recovery: 60 - 135% (for Cl7 congeners) | Recalibrate and re-analyze. |
| Labeled Compound Recovery | 25 - 150% | Flag data; if <10%, re-extract. |
| Ion Ratio | ± 15% of theoretical (1.[1]04) | Flag as "Estimated Maximum Possible Concentration" (EMPC).[1] |

Expert Troubleshooting & Insights

6.1. The "Co-Elution" Challenge

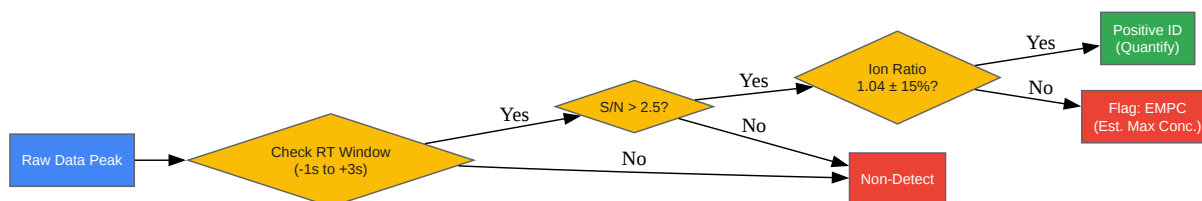
On standard SPB-Octyl columns, PCB 190 elutes in the late Hepta-window.[1]

- Risk: As the column ages, resolution decreases.[1] PCB 190 may co-elute with PCB 170 or PCB 198.[1]
- Diagnosis: Monitor the valley between PCB 170 and PCB 190 in your calibration standard. If the valley height > 40% of the peak height, the column requires maintenance (trimming) or replacement.[1]

- Solution: If separation is impossible, report as a co-eluting group (e.g., "PCB 170/190") and flag with "C" (Co-elution).[1]

6.2. Lock Mass Interference

- Issue: High levels of PFK (lock mass) can sometimes suppress the signal for high-mass PCBs (Cl7 - Cl10) or cause "lock mass hopping."
- Fix: Optimize PFK pressure to provide a stable signal (approx. 10% of full scale) without saturating the detector. Ensure the lock mass m/z 404.9760 is free from sample matrix interference (e.g., chlorinated paraffins).[1]



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Figure 2: Decision Logic for PCB 190 Identification.

References

- U.S. Environmental Protection Agency (EPA). (2010).[1][2][3] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[1][2][3][4] Office of Water, EPA-820-R-10-005.[1] [[Link](#)][1][2][3]
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- Maryland Department of the Environment. (2021). Reporting Requirements for Total PCBs (PCB Congeners) by EPA Method 1668C.[1][6][Link][1]

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